

Gafquat 755N compatibility with anionic, cationic, and non-ionic surfactants

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Gafquat 755N Surfactant Compatibility Technical Support Center

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides guidance on the compatibility of Gafquat™ 755N (Polyquaternium-11), a widely used cationic polymer in personal care and pharmaceutical formulations, with various types of surfactants. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to assist in your formulation development.

Frequently Asked Questions (FAQs)

Q1: What is the general compatibility of **Gafquat 755N** with different surfactant types?

A1: **Gafquat 755N**, a cationic polymer, is broadly compatible with anionic, cationic, and nonionic surfactants.[1][2][3][4][5][6][7] This versatility makes it a suitable ingredient for a wide range of formulations, including shampoos, conditioners, styling products, and skin care lotions.[5][6][8]

Q2: How does **Gafquat 755N** interact with anionic surfactants?

A2: **Gafquat 755N** can form complexes with anionic surfactants. These complexes are typically solubilized by an excess of the anionic surfactant, resulting in clear solutions over a wide range







of detergent concentrations.[9][10] This interaction is beneficial in conditioning shampoos, where the polymer can deposit on the hair for conditioning benefits without causing instability in the formulation.

Q3: Are there any known incompatibilities with anionic surfactants?

A3: While generally compatible, issues can arise. For instance, in salt-thickened systems, the presence of small anions like chloride (from NaCl) can lead to turbidity or haziness in formulations containing **Gafquat 755N**.[9] Careful consideration of the electrolyte system is therefore recommended.

Q4: Can **Gafquat 755N** be used with amphoteric surfactants?

A4: Yes, **Gafquat 755N** is compatible with amphoteric surfactants such as cocamidopropyl betaine.[1][11] This combination is often used in gentle cleansing formulations where the mildness of amphoteric surfactants is desired alongside the conditioning properties of **Gafquat 755N**.

Q5: What is the compatibility of **Gafquat 755N** with cationic surfactants?

A5: **Gafquat 755N** is compatible with other cationic ingredients, including cationic surfactants (e.g., cetrimonium chloride).[12] This allows for the formulation of highly conditioning products where multiple cationic agents work synergistically.

Q6: And its compatibility with non-ionic surfactants?

A6: **Gafquat 755N** exhibits good compatibility with non-ionic surfactants.[2][3][4][7] This allows for its use in a variety of formulation types, including those where low irritation potential is a key requirement.

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Potential Cause	Recommended Solution
Hazy or Turbid Formulation	Interaction with small anions (e.g., chloride) in salt- thickened systems.[9]	- Consider using alternative thickening agents that do not rely on sodium chloride Evaluate different anionic surfactants, as the structure of the surfactant can influence complex formation Adjust the order of addition of ingredients during formulation. It is sometimes beneficial to add the Gafquat 755N to the water phase before the surfactants.
Precipitation or Phase Separation	Unfavorable ratio of Gafquat 755N to anionic surfactant. At a near 1:1 charge stoichiometry, the formed complex may have reduced solubility.[13]	- Ensure an excess of the anionic surfactant is present to solubilize the polymer-surfactant complex.[9][10] - Systematically vary the concentration of both Gafquat 755N and the anionic surfactant to determine the optimal ratio for stability.
Reduced Viscosity	Unfavorable polymer- surfactant interactions leading to a collapse of the polymer network.	- Screen different types of surfactants to find one that interacts favorably with Gafquat 755N to build viscosity Incorporate a nonionic or amphoteric surfactant, which can help to stabilize the system.
Poor Foaming	While Gafquat 755N can enhance foam, certain interactions might suppress it.	- Evaluate the impact of Gafquat 755N on the foaming properties of your specific surfactant system The



addition of foam-boosting surfactants may be necessary.

Data on Gafquat 755N - Surfactant Compatibility

The following tables provide a summary of expected compatibility. Please note that specific quantitative values are highly dependent on the exact formulation, including the concentrations of all ingredients, pH, and temperature. The data presented here is illustrative and should be confirmed by experimental testing.

Table 1: Compatibility of **Gafquat 755N** with Common Surfactants

Surfactant Type	Surfactant Example	Concentration Range of Gafquat 755N (% w/w)	Surfactant Concentration Range (% w/w)	Visual Appearance
Anionic	Sodium Laureth Sulfate	0.2 - 2.0	5.0 - 20.0	Clear
Anionic	Ammonium Lauryl Sulfate	0.2 - 2.0	5.0 - 15.0	Clear
Cationic	Cetrimonium Chloride	0.5 - 3.0	0.5 - 2.5	Clear
Non-ionic	Decyl Glucoside	0.2 - 2.0	2.0 - 10.0	Clear
Amphoteric	Cocamidopropyl Betaine	0.2 - 2.0	2.0 - 10.0	Clear

Table 2: Influence of NaCl on the Turbidity of a **Gafquat 755N** / Anionic Surfactant System (Illustrative)



Gafquat 755N (% w/w)	Sodium Laureth Sulfate (% w/w)	NaCl (% w/w)	Turbidity (NTU)
1.0	10.0	0.0	< 5
1.0	10.0	0.5	< 10
1.0	10.0	1.0	10 - 50
1.0	10.0	2.0	> 100

Experimental Protocols Visual Assessment of Stability

Objective: To qualitatively assess the physical stability of **Gafquat 755N** and surfactant mixtures.

Methodology:

- Prepare a series of formulations with varying concentrations of **Gafquat 755N** and the surfactant(s) under investigation in appropriate containers (e.g., glass vials).
- Ensure each sample is thoroughly mixed to achieve homogeneity.
- Visually inspect the samples against a black and a white background for any signs of incompatibility, such as:
 - Haziness or turbidity
 - Precipitation
 - Phase separation (creaming or sedimentation)
 - Color change
- Store the samples at different controlled temperatures (e.g., 4°C, 25°C, and 40°C) and observe them at regular intervals (e.g., 24 hours, 1 week, 1 month) to assess long-term stability.



· Record all observations systematically.

Turbidity Measurement

Objective: To quantitatively measure the clarity of formulations containing **Gafquat 755N** and surfactants.

Methodology:

- Calibrate a turbidimeter according to the manufacturer's instructions using formazin standards.
- Ensure the sample is homogeneous before measurement by gentle inversion. Avoid introducing air bubbles.
- Fill a clean, scratch-free cuvette with the sample to the indicated mark.
- Wipe the outside of the cuvette with a lint-free cloth to remove any fingerprints or smudges.
- Place the cuvette in the turbidimeter and record the turbidity reading in Nephelometric Turbidity Units (NTU).[14][15]
- Perform measurements in triplicate and report the average value.

Viscosity Measurement (Rheology)

Objective: To determine the effect of surfactant addition on the rheological properties of **Gafquat 755N** solutions.

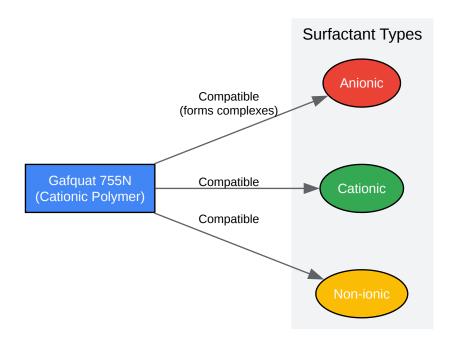
Methodology:

- Use a calibrated viscometer or rheometer suitable for the expected viscosity range of the samples.
- Allow the samples to equilibrate to a controlled temperature (e.g., 25°C) before measurement.
- Select an appropriate spindle or geometry and rotational speed for the measurement.



- Measure the viscosity of the **Gafquat 755N** solution without any surfactant as a baseline.
- Measure the viscosity of the formulations containing Gafquat 755N and varying concentrations of the surfactant(s).
- Record the viscosity (in cP or mPa·s) and note any shear-thinning or shear-thickening behavior by measuring viscosity at different shear rates.
- Present the data in a table or graph to visualize the impact of the surfactant on the formulation's rheology.

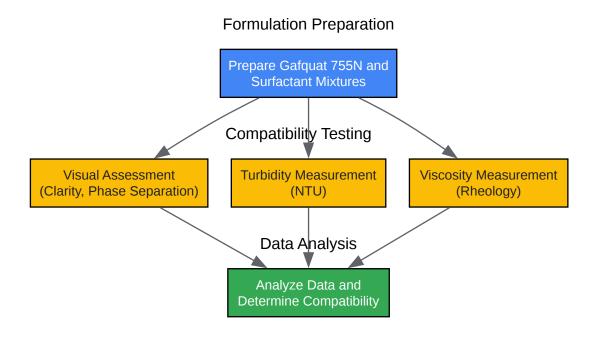
Diagrams



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Caption: Logical relationship of **Gafquat 755N** compatibility with different surfactant types.





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Caption: Experimental workflow for assessing **Gafquat 755N** and surfactant compatibility.

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References

- 1. ashland.com [ashland.com]
- 2. POLYQUATERNIUM 11 Ataman Kimya [atamanchemicals.com]
- 3. Polyquaternium-11 | Cosmetic Ingredients Guide [ci.guide]
- 4. qacs.alfa-chemistry.com [qacs.alfa-chemistry.com]
- 5. Gafquat 755N Polyquaternium -11 | Miakara Makers [makers.miakara.com.au]
- 6. estherchem.com [estherchem.com]
- 7. specialchem.com [specialchem.com]



- 8. specialchem.com [specialchem.com]
- 9. stobec.com [stobec.com]
- 10. chempoint.com [chempoint.com]
- 11. Ashland USA Gafquat 755n-o Polymer Cationic Film-forming Polymers Liquid Polyquaternium 11 for Shampoo | GlobalOEMs [m.globaloems.com]
- 12. ashland.com [ashland.com]
- 13. researchgate.net [researchgate.net]
- 14. maca.gov.nt.ca [maca.gov.nt.ca]
- 15. zeroinstrument.com [zeroinstrument.com]
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